

An In-Depth Technical Guide to the Material Safety of 4-Bromobenzoic Acid

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Compound of Interest

Compound Name: 4-Bromobenzoic acid

Cat. No.: B042806

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4-Bromobenzoic acid** (CAS No. 586-76-5). The information is compiled from various safety data sheets and scientific literature to support researchers, scientists, and professionals in the drug development field in handling this chemical safely and effectively. This document details the physical and chemical properties, hazard identification, toxicological data, and relevant experimental protocols.

Chemical Identification and Physical Properties

4-Bromobenzoic acid is a white to light yellow crystalline powder.^[1] It is characterized by a benzene ring substituted with a bromine atom and a carboxylic acid group.^[2] This compound is slightly soluble in hot water and soluble in alcohol and ether.^[3]

Table 1: Physical and Chemical Properties of **4-Bromobenzoic Acid**

Property	Value	Reference(s)
CAS Number	586-76-5	[4]
Molecular Formula	C ₇ H ₅ BrO ₂	[4]
Molecular Weight	201.02 g/mol	[4]
Appearance	White to light yellow crystal powder	[1]
Melting Point	252-254 °C	[4]
Solubility	Slightly soluble in hot water; Soluble in alcohol and ether	[3]
log Pow	2.86	[5]

Hazard Identification and Classification


4-Bromobenzoic acid is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[6]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Source:[6]

Pictograms:

-  alt text

Signal Word: Warning[6]

Toxicological Data

The toxicological profile of **4-Bromobenzoic acid** indicates potential health hazards upon exposure. The available data from animal studies are summarized below.

Table 3: Summary of Toxicological Data

Endpoint	Species	Route	Value	Reference(s)
Acute Oral Toxicity (LD50)	Mouse	Oral	1059 mg/kg	[4][7]
Skin Irritation	Rabbit	Dermal	Not irritating	
Eye Irritation	Rabbit	Ocular	Irritating	[8]
Inhalation Toxicity (LC50)	-	Inhalation	No data available	[7]
Genotoxicity (Ames Test)	-	-	No data available	
Carcinogenicity	-	-	Not classified as a carcinogen	[5]

Experimental Protocols

Detailed methodologies for key toxicological assessments are outlined below, based on OECD guidelines.

Acute Oral Toxicity (LD50)

The acute oral toxicity of **4-Bromobenzoic acid** was likely determined following a protocol similar to the OECD Guideline for the Testing of Chemicals, Section 423 ("Acute Toxic Class Method").

Methodology:

- Test Animals: Healthy, young adult mice were used for the study.
- Dosage: A single dose of 1059 mg/kg body weight was administered orally to the mice.[\[4\]](#)[\[7\]](#)
- Observation: The animals were observed for mortality and clinical signs of toxicity for a specified period.
- Endpoint: The LD50 value, the statistically estimated dose at which 50% of the animals are expected to die, was determined.

Dermal Irritation

A study conducted on rabbits indicated that **4-Bromobenzoic acid** is not a skin irritant. The methodology likely followed the principles of the OECD Guideline for the Testing of Chemicals, Section 404 ("Acute Dermal Irritation/Corrosion").

Methodology:

- Test Animals: Healthy, young adult albino rabbits were used.
- Application: A single dose of the test substance was applied to a small area of the skin and covered with a semi-occlusive dressing for 4 hours.
- Observation: The skin was examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The severity of the skin reactions was scored, and the substance was classified based on the mean scores. In the case of **4-Bromobenzoic acid**, no dermal reactions were observed.

Eye Irritation

While specific study data for **4-Bromobenzoic acid** is not available, the classification as an eye irritant suggests a protocol similar to OECD Guideline 405 ("Acute Eye Irritation/Corrosion") was followed. A study on a similar substance, LA 409, provides a relevant methodological example.[\[8\]](#)

Methodology:

- Test Animals: Healthy, adult albino rabbits were used.[9]
- Application: A single dose of the test substance (e.g., 0.1 ml) was instilled into the conjunctival sac of one eye of each animal.[8]
- Observation: The eyes were examined for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after application.[9]
- Scoring: The severity of the ocular lesions was graded according to a standardized scoring system. For LA 409, reversible effects such as hyperaemic blood vessels, swelling of lids, and corneal opacity were observed.[8] The substance is classified based on the severity and reversibility of the eye lesions.

Signaling Pathways and Mechanisms of Toxicity

Currently, there is a lack of specific studies detailing the signaling pathways and molecular mechanisms of toxicity for **4-Bromobenzoic acid** in mammalian systems. The irritation effects are likely due to its acidic nature and reactivity. Further research is needed to elucidate the specific cellular and molecular targets.

Ecological Information

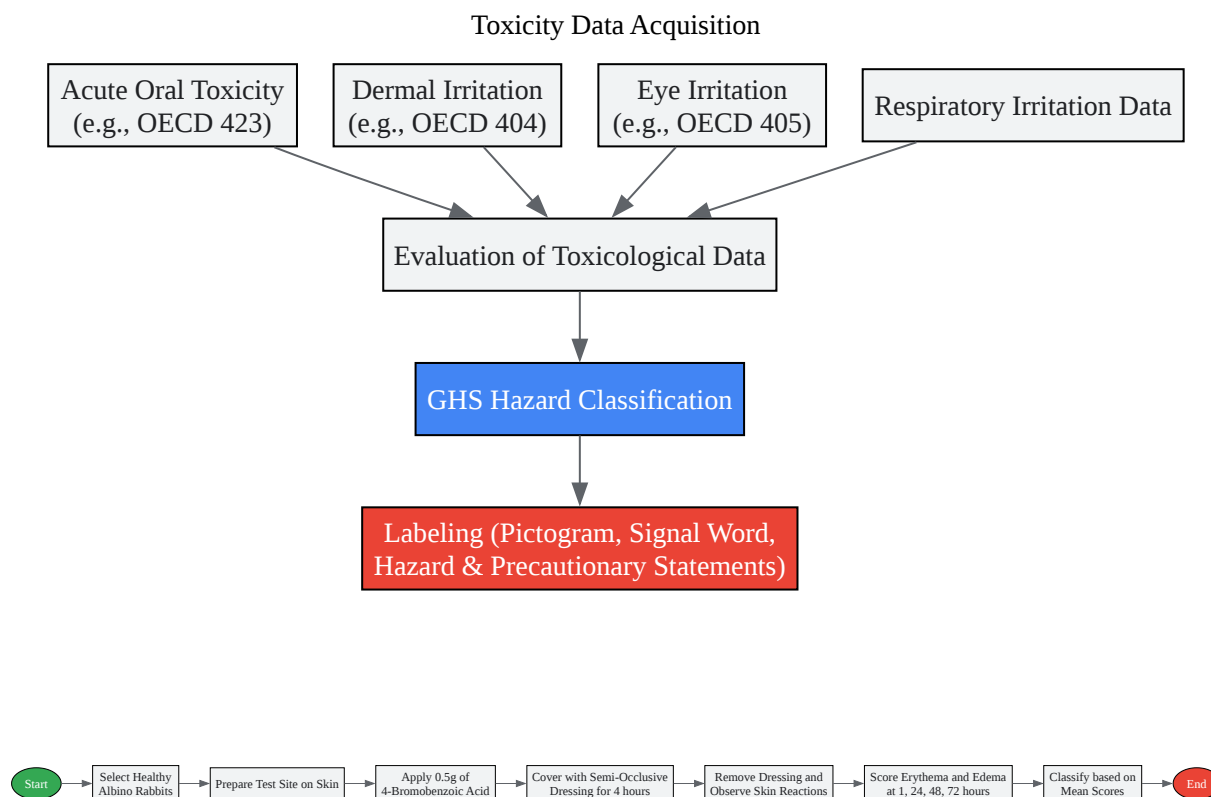
4-Bromobenzoic acid is considered readily biodegradable.[5] However, it is also classified as harmful to aquatic life.[5]

Table 4: Ecotoxicological Data

Endpoint	Species	Value	Reference(s)
Toxicity to algae	Pseudokirchneriella subcapitata (green algae)	ErC50 (48h): 13.48 mg/L	[5]

Visualization of Experimental Workflows

The following diagrams illustrate the logical flow of standard toxicological testing procedures.



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